

An In-depth Technical Guide to 1-(2-pyridylazo)-2-naphthol (PAN)

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Compound of Interest

Compound Name: 1-(2-Pyridylazo)-2-naphthol

Cat. No.: B213148

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(2-pyridylazo)-2-naphthol** (PAN), a versatile azo dye and chelating agent. It covers its fundamental properties, synthesis, and significant applications in analytical chemistry, materials science, and pharmaceuticals, with a focus on its role as a chromogenic reagent for metal ion determination.

Core Properties and Characteristics

1-(2-pyridylazo)-2-naphthol, commonly abbreviated as PAN, is an organic compound valued for its ability to form stable, colored complexes with a wide array of metal ions.^{[1][2]} This property makes it an invaluable tool in various scientific and industrial fields.

Chemical and Physical Data

The fundamental properties of PAN are summarized in the table below, providing a quick reference for researchers.

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₁ N ₃ O	[3][4]
Molecular Weight	249.27 g/mol	[3][4]
CAS Number	85-85-8	[4]
Synonyms	PAN, α-pyridylazo-β-naphthol, 1-(pyridin-2- yldiazenyl)naphthalen-2-ol	[1][3]
Appearance	Orange-red to dark orange or brown crystalline powder	
Melting Point	138-141 °C	[5][4]
Solubility	Insoluble in water; Soluble in methanol, ethanol, benzene, ether, chloroform, and hot dilute alkali.	[5][6]

Synthesis of 1-(2-pyridylazo)-2-naphthol

The most established method for synthesizing PAN involves a two-step process: the diazotization of 2-aminopyridine followed by an azo coupling reaction with 2-naphthol.[5][6]

Experimental Protocol: Synthesis via Diazotization and Coupling

This protocol outlines the laboratory procedure for the synthesis of PAN.

Materials:

- 2-aminopyridine
- Absolute ethanol
- Metallic sodium

- Ethyl nitrite
- 2-naphthol
- Carbon dioxide
- Diethyl ether
- Distilled water

Procedure:

- Preparation of Sodium Ethoxide: React absolute ethanol with metallic sodium in a suitable reaction vessel to generate sodium ethoxide.
- Diazotization:
 - Add an ethanol solution of 2-aminopyridine to the sodium ethoxide solution.
 - Introduce ethyl nitrite vapor into the mixture while maintaining the reaction temperature at 45-50°C.
 - After the reaction is complete, incubate the mixture for 8 hours to allow the diazonium salt to crystallize.
 - Filter the resulting diazonium salt crystals and wash them thoroughly with diethyl ether.[\[5\]](#)
[\[6\]](#)
- Azo Coupling:
 - Prepare an ethanol solution of 2-naphthol.
 - Add the washed diazonium salt to the 2-naphthol solution.
 - Introduce carbon dioxide into the mixture to facilitate the coupling reaction, maintaining the temperature at 45-50°C.[\[5\]](#)
 - Allow the reaction to proceed for 6 hours.

- Purification:
 - Filter the crude PAN crystals from the reaction mixture.
 - Wash the crystals with distilled water.
 - Recrystallize the product from ethanol to obtain purified **1-(2-pyridylazo)-2-naphthol**.
 - Dry the final product below 80°C.[5]

Synthesis Workflow Diagram

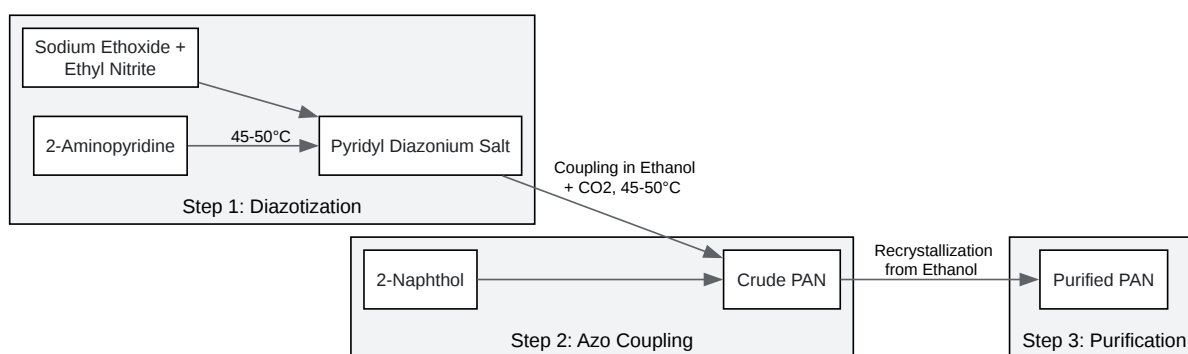


Figure 1: Synthesis Workflow of 1-(2-pyridylazo)-2-naphthol (PAN)

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Caption: Figure 1: Synthesis Workflow of **1-(2-pyridylazo)-2-naphthol** (PAN).

Analytical Applications: Metal Ion Determination

PAN is a highly sensitive chromogenic reagent used for the spectrophotometric determination of numerous metal ions.[1][7] It forms water-insoluble colored chelates, which can be either extracted into an organic solvent or solubilized in an aqueous phase using a surfactant for analysis.[2][4]

General Mechanism of Chelation

PAN acts as a tridentate ligand, binding to metal ions through the pyridyl nitrogen atom, one of the azo group's nitrogen atoms, and the hydroxyl oxygen atom of the naphthol group. This forms a stable chelate complex, resulting in a distinct color change that can be quantified.

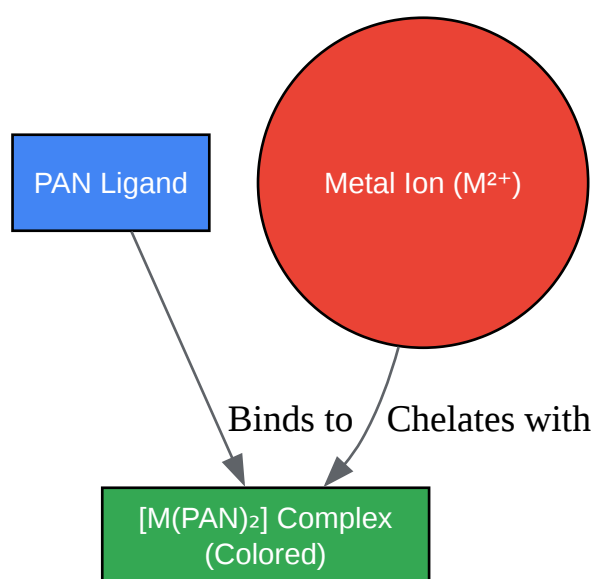


Figure 2: Chelation of a Metal Ion (M²⁺) by PAN

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Caption: Figure 2: Chelation of a Metal Ion (M²⁺) by PAN.

Experimental Protocol: Spectrophotometric Determination of Metal Ions

This protocol provides a generalized method for determining the concentration of metal ions like Cd(II), Hg(II), Mn(II), and Co(II) in aqueous samples.

Materials:

- Stock solution of the target metal ion
- **1-(2-pyridylazo)-2-naphthol (PAN)** solution (e.g., 0.1% in ethanol)
- Surfactant solution (e.g., 5% Tween 80 or Triton X-100)

- Buffer solution to adjust pH
- Spectrophotometer

Procedure:

- Sample Preparation: Take an appropriate volume of the aqueous sample containing the metal ion.
- Complexation:
 - Add the PAN solution to the sample.
 - Add the surfactant solution to solubilize the metal-PAN complex that forms.[\[2\]](#)
 - Adjust the solution to the optimal pH for complex formation using a suitable buffer.[\[2\]](#)
 - Dilute the solution to a final volume with distilled water.
- Measurement:
 - Allow the color of the complex to develop and stabilize (e.g., for at least 2 hours).[\[2\]](#)
 - Measure the absorbance of the solution at the wavelength of maximum absorbance (λ_{max}) against a reagent blank.
- Quantification: Determine the concentration of the metal ion from a pre-established calibration curve.

Spectrophotometric Analysis Data

The optimal conditions for the determination of various metal ions using PAN are crucial for achieving high sensitivity and selectivity.

Metal Ion	Optimal pH	λ_{max} (nm)	Molar Absorptivity ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)	Surfactant/ Solvent	Reference(s)
Cd(II)	9.0	550	-	Tween 80	[2] [8]
Hg(II)	7.0	560	-	Tween 80	[2] [8]
Mn(II)	9.5	530	-	Tween 80	[2] [8]
Co(III)	5.0	620	1.90×10^4	Triton X-100 / DBS	[9]
Cu(II)	-	-	-	CCl_4 (Microextraction)	[10]
Zn(II)	8.0 - 8.8	623	-	Triton X-100	[11]

Note: DBS refers to sodium dodecylbenzene sulphonate. Data for molar absorptivity is not always available in the cited abstracts.

Analytical Workflow Diagram

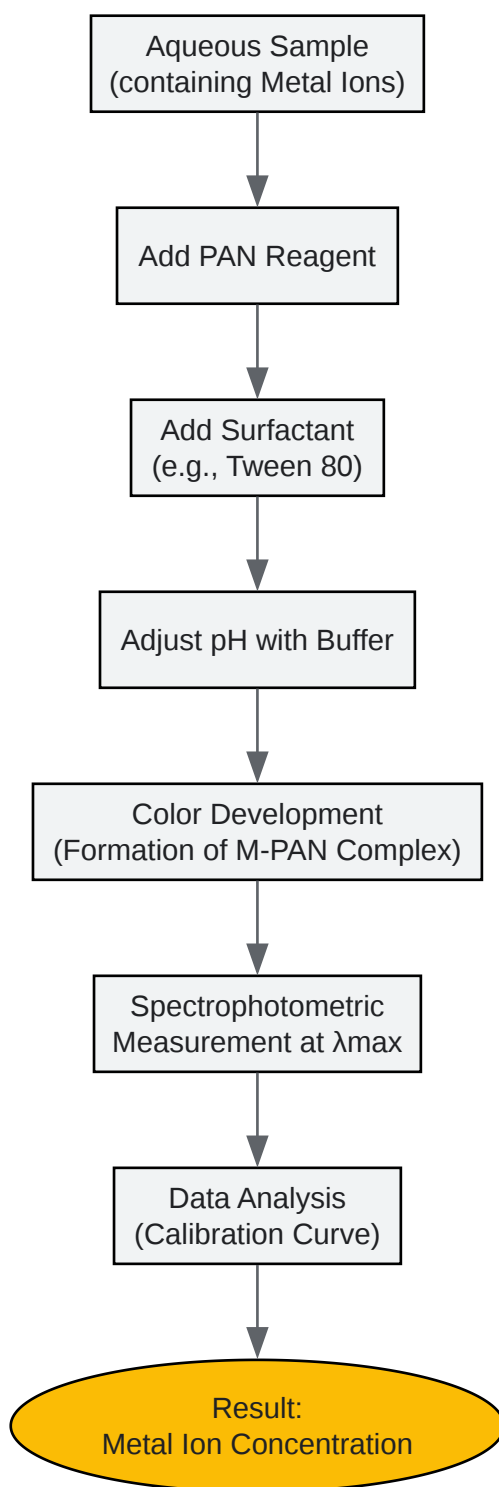


Figure 3: General Workflow for Spectrophotometric Metal Ion Analysis using PAN

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Caption: Figure 3: General Workflow for Spectrophotometric Metal Ion Analysis using PAN.

Other Significant Applications

Beyond its primary role in spectrophotometry, PAN's versatility extends to other advanced applications.

- **Separation and Preconcentration:** It is used as a chelating agent on solid supports for chelation ion chromatography to separate toxic metal ions like Cd^{2+} , Hg^{2+} , and Pb^{2+} .^[12] It is also employed in microextraction techniques to preconcentrate trace metals from various samples before analysis.^{[7][10]}
- **Materials Science:** PAN is a precursor in the synthesis of dyes and pigments. Recent research has focused on using it to create self-assembled organic hierarchical architectures, such as microfibers and nanorods, which have potential applications in optoelectronic microdevices.^[13]
- **Biochemistry and Pharmaceuticals:** The compound serves as a tool in assays for studying enzyme activity and protein interactions.^[1] Its ability to chelate metals also makes it a candidate as a chelating agent in drug formulations to potentially enhance the solubility and bioavailability of certain medications.^[1]

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